

An In-Depth Guide to the Physicochemical Properties of DOPC

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Compound of Interest

Compound Name: 1,2-Dioleoyl-sn-glycero-3-phosphocholine

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise yet comprehensive overview of the fundamental physicochemical properties of **1,2-dioleoyl-sn-glycero-3-phosphocholine** (DOPC), a critical component in nanoparticle-based drug delivery systems and membrane biophysics research.

Core Physicochemical Data

DOPC is a phospholipid featuring oleic acid at both the sn-1 and sn-2 positions of the glycerol backbone.^{[1][2]} This structure imparts specific physical characteristics that are highly advantageous for the formulation of lipid nanoparticles (LNPs), liposomes, and other artificial membrane systems.^{[1][3][4]} The key molecular identifiers and properties are summarized below.

Property	Value
Molecular Formula	C44H84NO8P ^{[1][3][5][6][7]}
Molecular Weight	786.1 g/mol ^{[2][5]}
Exact Mass	785.5935 ^[1]
CAS Number	4235-95-4 ^{[1][3][6]}

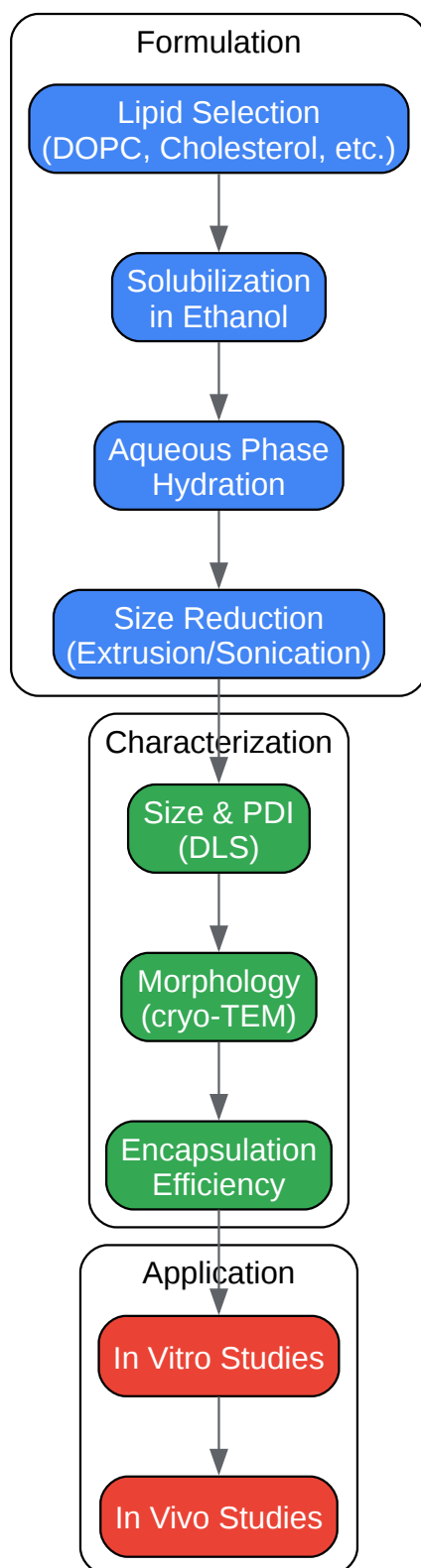
Experimental Protocols and Further Considerations

While this document focuses on the core molecular properties of DOPC, researchers employing this phospholipid in experimental settings should consider the following:

- **Liposome and Nanoparticle Formulation:** DOPC is frequently used to create lipid bilayers for encapsulating therapeutic agents.^{[2][3]} Protocols often involve thin-film hydration or ethanol injection methods, followed by extrusion to control vesicle size. The ratio of DOPC to other lipids (e.g., cholesterol, PEGylated lipids) is a critical parameter that must be optimized for specific applications to ensure stability and desired release kinetics.
- **Biophysical Characterization:** Techniques such as dynamic light scattering (DLS), cryogenic transmission electron microscopy (cryo-TEM), and differential scanning calorimetry (DSC) are essential for characterizing DOPC-containing vesicles. DLS provides information on particle size and distribution, cryo-TEM allows for visualization of vesicle morphology, and DSC can be used to determine the phase transition temperature, which for pure DOPC is approximately -17°C.^[8]
- **Purity and Stability:** The purity of DOPC is critical for reproducible experimental outcomes. It is typically supplied as a white, amorphous powder and should be stored at -20°C to prevent degradation.^{[4][7]}

Logical Workflow for LNP Formulation

The following diagram illustrates a generalized workflow for the formulation and characterization of DOPC-based lipid nanoparticles.



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Workflow for DOPC-based lipid nanoparticle formulation.

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